



# Application Notes and Protocols for Cell Proliferation Assay Using SSR128129E Free Acid

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Compound of Interest		
Compound Name:	SSR128129E free acid	
Cat. No.:	B15582908	Get Quote

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### Introduction

SSR128129E is an orally bioavailable, small-molecule allosteric inhibitor of Fibroblast Growth Factor Receptor (FGFR) signaling. It acts by binding to the extracellular domain of FGFRs, which in turn inhibits FGF-induced signaling associated with receptor internalization.[1] This compound does not compete with FGF for binding to its receptor.[1][2][3] SSR128129E has been shown to inhibit cellular responses mediated by FGFR1-4.[4] Deregulation of the FGF/FGFR signaling network is implicated in various cellular processes such as cell growth, survival, differentiation, and angiogenesis, and plays a significant role in cancer development. [1][3][5] Consequently, SSR128129E serves as a valuable tool for studying the effects of FGFR inhibition on cell proliferation in various contexts, including cancer research.

These application notes provide a detailed protocol for assessing the effect of SSR128129E on cell proliferation, along with data presentation guidelines and visualizations of the relevant signaling pathways and experimental workflows.

# **Mechanism of Action**

SSR128129E functions as an allosteric inhibitor of FGFR signaling.[1][6] Unlike competitive inhibitors that vie for the same binding site as the natural ligand, SSR128129E binds to a distinct site on the extracellular part of the FGFR.[1][5] This binding event induces a conformational change in the receptor that prevents its internalization and subsequent



activation of downstream signaling cascades, even in the presence of FGF.[1][6] The primary signaling pathways inhibited by this action are the Ras-MAPK-ERK and PI3K-AKT pathways, both of which are crucial for cell proliferation.[7]

# **Data Presentation**

Quantitative data from cell proliferation assays using SSR128129E should be organized for clarity and ease of comparison.

Table 1: In Vitro Activity of SSR128129E

Parameter	Cell Line/Target	Value	Reference
IC50 (FGFR1)	N/A	1.9 μΜ	[4]
IC50 (FGF2-induced proliferation)	Endothelial Cells (ECs)	31 ± 1.6 nM	[4]
IC50 (FGF2-induced migration)	Endothelial Cells (ECs)	15.2 ± 4.5 nM	[4]
IC50 (FGFR stimulation by FGF2)	FGFR1-4	15-28 nM	[8]

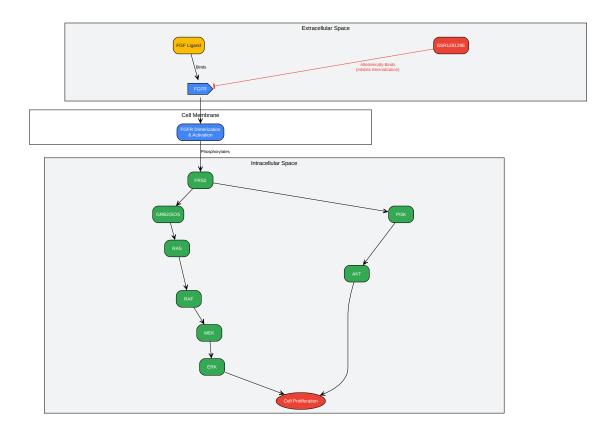
Table 2: Effect of SSR128129E on Tumor Growth (In Vivo)

Tumor Model	Treatment	Outcome	Reference
CT26 colon tumors (subcutaneous)	30 mg/kg/day	34% growth inhibition	[4]
MCF7/ADR breast cancer xenograft	30 mg/kg/day	40% growth inhibition	[4]
Panc02 tumors (orthotopic)	30 mg/kg/day	44% growth inhibition	[4]
Lewis lung carcinoma	30 mg/kg/day	53% reduction in tumor size, 40% reduction in weight	[4]



# **Signaling Pathway and Experimental Workflow**

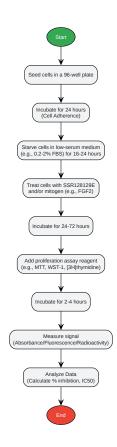
To visually represent the mechanism of action and the experimental procedure, the following diagrams are provided.



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Caption: FGFR Signaling Pathway and Inhibition by SSR128129E.





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## References

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